

A Comparative Guide to Butyl Rubber and EPDM for Outdoor Applications

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Compound of Interest

Compound Name: Butyl rubber

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This guide provides an objective comparison of the performance of Butyl (IIR - Isobutylene-Isoprene Rubber) and EPDM (Ethylene Propylene Diene Monomer) rubber for outdoor applications. The selection of an appropriate elastomer is critical in environments where materials are subjected to weathering, UV radiation, and fluctuating temperatures. This document summarizes key performance data, details relevant experimental protocols, and offers a decision-making framework to assist in material selection for demanding applications.

Executive Summary

EPDM rubber generally exhibits superior resistance to environmental factors such as UV radiation, ozone, and extreme temperatures, making it a preferred choice for many outdoor applications.[1][2][3] **Butyl rubber**, on the other hand, is characterized by its exceptionally low gas and moisture permeability, making it ideal for applications requiring airtight or watertight seals.[1][2][4] The choice between these two materials often depends on the specific environmental challenges and performance requirements of the application.

Data Presentation: Quantitative Comparison

The following tables summarize the typical physical and performance properties of Butyl and EPDM rubber. It is important to note that the values presented are representative and can vary based on the specific compound formulation, curing system, and presence of additives.

Table 1: General Mechanical and Thermal Properties

Property	Butyl Rubber	EPDM Rubber	Test Method
Hardness (Shore A)	50 - 70	30 - 90	ASTM D2240
Tensile Strength (MPa)	5 - 8	3.9 - 17.2	ASTM D412
Elongation at Break (%)	250 - 370%	100 - 700%	ASTM D412
Compression Set (%)	21% (at 70°C, 22h)	50% (at 70°C, 24h)	ASTM D395
Service Temperature Range (°C)	-35 to +100	-50 to +150	-

Table 2: Outdoor Performance and Barrier Properties

Property	Butyl Rubber	EPDM Rubber	Test Method
UV Resistance	Good	Excellent	ASTM G154/G155
Ozone Resistance	Good	Excellent	ASTM D1171
Water Absorption	Very Low	Low	ASTM D471
Gas Permeability	Very Low	Fair to Good	ASTM D1434
Water Vapor Transmission	Exceptionally Low	Moderate	ASTM E96

Experimental Protocols

Detailed methodologies for the key experiments cited in this guide are outlined below. These protocols are based on internationally recognized ASTM standards.

Ozone Resistance (ASTM D1171)

This test method assesses the resistance of rubber to cracking when exposed to ozone.

- Apparatus: Ozone test chamber, triangular cross-section specimen mandrels.
- Procedure:
 - Triangular cross-section specimens are prepared and mounted in a strained condition around specified circular mandrels.
 - The mounted specimens are conditioned for 70-72 hours at room temperature in an ozone-free atmosphere.
 - The specimens are then placed in an ozone test chamber at a specified temperature (e.g., 40°C) and ozone concentration (e.g., 50 pphm) for a defined period (e.g., 72 hours).
 - The degree of cracking on the surface of the specimens is evaluated at intervals and at the end of the exposure period, often using a 2x magnifier for visual inspection. The cracking is typically rated on a scale from 0 (no cracks) to 3 (severe cracking).

Tensile Properties (ASTM D412)

This method determines the force and elongation characteristics of rubber until rupture.

- Apparatus: Universal Testing Machine (UTM) with appropriate grips and an extensometer.
- Procedure:
 - Dumbbell-shaped specimens are die-cut from a sheet of the rubber material.
 - The thickness and width of the narrow section of the specimen are measured.
 - The specimen is mounted in the grips of the UTM.
 - The specimen is stretched at a constant rate of speed (typically 500 mm/min) until it breaks.
 - The force and elongation are continuously recorded throughout the test.
 - Tensile strength (the maximum stress applied before rupture) and ultimate elongation (the elongation at the point of rupture) are calculated.

Hardness (ASTM D2240 - Durometer Shore A)

This test measures the indentation hardness of the rubber.

- Apparatus: Shore A durometer.
- Procedure:
 - A flat specimen with a minimum thickness of 6 mm is placed on a hard, flat surface.
 - The durometer is held in a vertical position, and the indenter is pressed firmly into the specimen until the presser foot is in full contact with the surface.
 - The hardness reading is taken immediately after the presser foot is in full contact with the specimen.
 - Multiple readings are taken at different locations on the specimen, and the average value is reported.

Accelerated Weathering (ASTM D573 - Oven Aging)

This method is used to simulate the effects of long-term exposure to heat and air.

- Apparatus: Air-circulating oven.
- Procedure:
 - Tensile test specimens are prepared as per ASTM D412.
 - The initial tensile strength and elongation of unaged specimens are measured.
 - A set of specimens is placed in the air-circulating oven at a specified temperature (e.g., 70°C or 100°C) for a defined period (e.g., 70 hours).
 - After aging, the specimens are removed and allowed to cool to room temperature.
 - The tensile strength and elongation of the aged specimens are measured.

- The percentage change in tensile strength and elongation is calculated to determine the effect of aging.

Water Absorption (ASTM D471)

This test determines the effect of water immersion on the properties of rubber.

- Apparatus: Immersion bath, analytical balance.
- Procedure:
 - Specimens of a standard size are prepared and their initial mass is recorded.
 - The specimens are immersed in distilled water at a specified temperature (e.g., 70°C) for a defined period (e.g., 70 hours).
 - After immersion, the specimens are removed, patted dry with a lint-free cloth, and their mass is measured again.
 - The percentage increase in mass is calculated to determine the water absorption. Changes in volume and mechanical properties can also be assessed.

Gas Permeability (ASTM D1434)

This method measures the rate of gas transmission through the rubber.

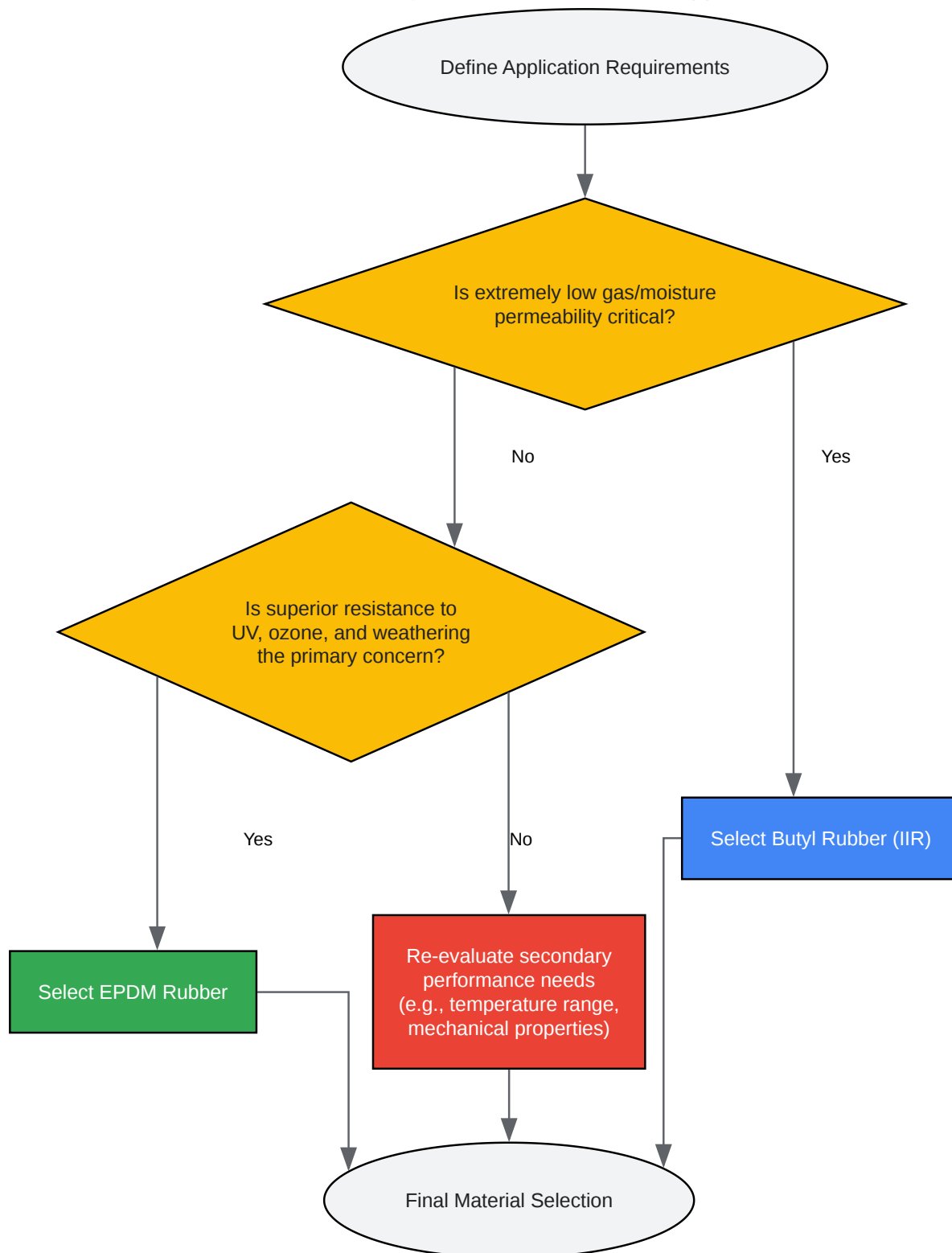
- Apparatus: Gas transmission cell, pressure gauges, and a vacuum pump.
- Procedure:
 - A film of the rubber material is sealed in the gas transmission cell, dividing it into two chambers.
 - One chamber is filled with the test gas (e.g., nitrogen, oxygen) at a known pressure, while the other chamber is evacuated.
 - The increase in pressure in the low-pressure chamber over time is measured.

- The gas transmission rate (GTR) is calculated from the rate of pressure change, the volume of the low-pressure chamber, and the area of the specimen. The permeability coefficient can then be determined.

Mandatory Visualization

The following diagram illustrates a logical workflow for selecting between Butyl and EPDM rubber for outdoor applications based on key performance requirements.

Decision Workflow: Butyl vs. EPDM for Outdoor Applications

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Caption: Decision workflow for Butyl vs. EPDM selection.

Conclusion

For outdoor applications where resistance to weathering, UV radiation, and ozone is paramount, EPDM rubber is generally the superior choice.^{[1][2][3]} Its robust chemical structure allows it to maintain its physical properties over long periods of environmental exposure. However, for applications that demand an exceptional barrier to gases and moisture, such as in sealing applications for enclosures or in pneumatic systems, the low permeability of **Butyl rubber** makes it the more suitable material, despite its comparatively lower resistance to UV and ozone.^{[1][2][4]} A thorough evaluation of the specific application's primary and secondary performance requirements is essential for making the optimal material selection.

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- To cite this document: BenchChem. [A Comparative Guide to Butyl Rubber and EPDM for Outdoor Applications]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1218949#butyl-rubber-vs-epdm-for-outdoor-applications\]](https://www.benchchem.com/product/b1218949#butyl-rubber-vs-epdm-for-outdoor-applications)

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